

A Technical Guide to Cyclononane: Nomenclature, Properties, and Synthetic Protocols

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Compound of Interest

Compound Name: Cyclononane

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Cyclononane is a nine-membered alicyclic hydrocarbon that serves as a fundamental scaffold in organic chemistry. As a medium-sized ring, its unique conformational landscape, characterized by a balance of angle and transannular strain, makes it an intriguing subject for stereochemical analysis and a valuable building block in the synthesis of more complex molecules. This guide provides a concise technical overview of **cyclononane**, focusing on its nomenclature, key physicochemical data, and a detailed experimental protocol relevant to synthetic applications.

Nomenclature and Chemical Identification

The systematic naming and identification of chemical compounds are crucial for unambiguous scientific communication. **Cyclononane** is identified by a set of standardized names and numbers.

The universally recognized IUPAC name for this cycloalkane is simply **cyclononane**.^[1] Its Chemical Abstracts Service (CAS) Registry Number is 293-55-0.^{[1][2]} This unique numerical identifier is essential for database searches and regulatory compliance.

Physicochemical and Structural Data

Quantitative data for **cyclononane** is critical for its application in experimental and computational chemistry. The following table summarizes its key properties. Medium-sized rings like **cyclononane** do not adopt simple planar or perfectly staggered conformations (like cyclohexane's chair) due to a combination of angle strain (deviation from the ideal 109.5° sp^3 bond angle) and torsional strain from eclipsed C-H bonds.[3][4][5] Instead, **cyclononane** exists as a mixture of several rapidly interconverting, energetically similar twisted boat-chair and twist-chair-chair conformations.

Property	Value	Citation(s)
CAS Registry Number	293-55-0	[1][2]
Molecular Formula	C_9H_{18}	[1][2]
Molecular Weight	126.24 g/mol	[1][2]
Melting Point	11 °C	[2]
Boiling Point	169.42 °C (rough estimate)	[2]
Density	0.8463 g/cm ³	[2]
Refractive Index	1.4644	[2]
Ring Strain	Moderate (characteristic of medium-sized rings)	[3][4]

Experimental Protocols: Synthesis of Cyclononanamine

For professionals in drug development, the functionalization of cycloalkane scaffolds is of paramount importance. The conversion of a cyclononanone (a ketone derivative of **cyclononane**) to cyclononanamine is a key transformation. The following protocol details the synthesis of cyclononanamine via reductive amination using catalytic hydrogenation.[6]

Protocol: Reductive Amination of Cyclononanone via Catalytic Hydrogenation[6]

This method involves the direct reaction of cyclononanone with ammonia in the presence of a reducing agent and a catalyst. It is a high-yield, one-pot procedure suitable for large-scale synthesis.

Materials and Equipment:

- Cyclononanone (1 mole)
- Ammonia in methanol (7 M solution, 5 equivalents)
- Raney Nickel (5% by weight of cyclononanone)
- High-pressure autoclave
- Nitrogen gas supply
- Hydrogen gas supply
- Filtration apparatus
- Rotary evaporator
- Diethyl ether (or other suitable organic solvent)
- Anhydrous sodium sulfate
- Standard laboratory glassware

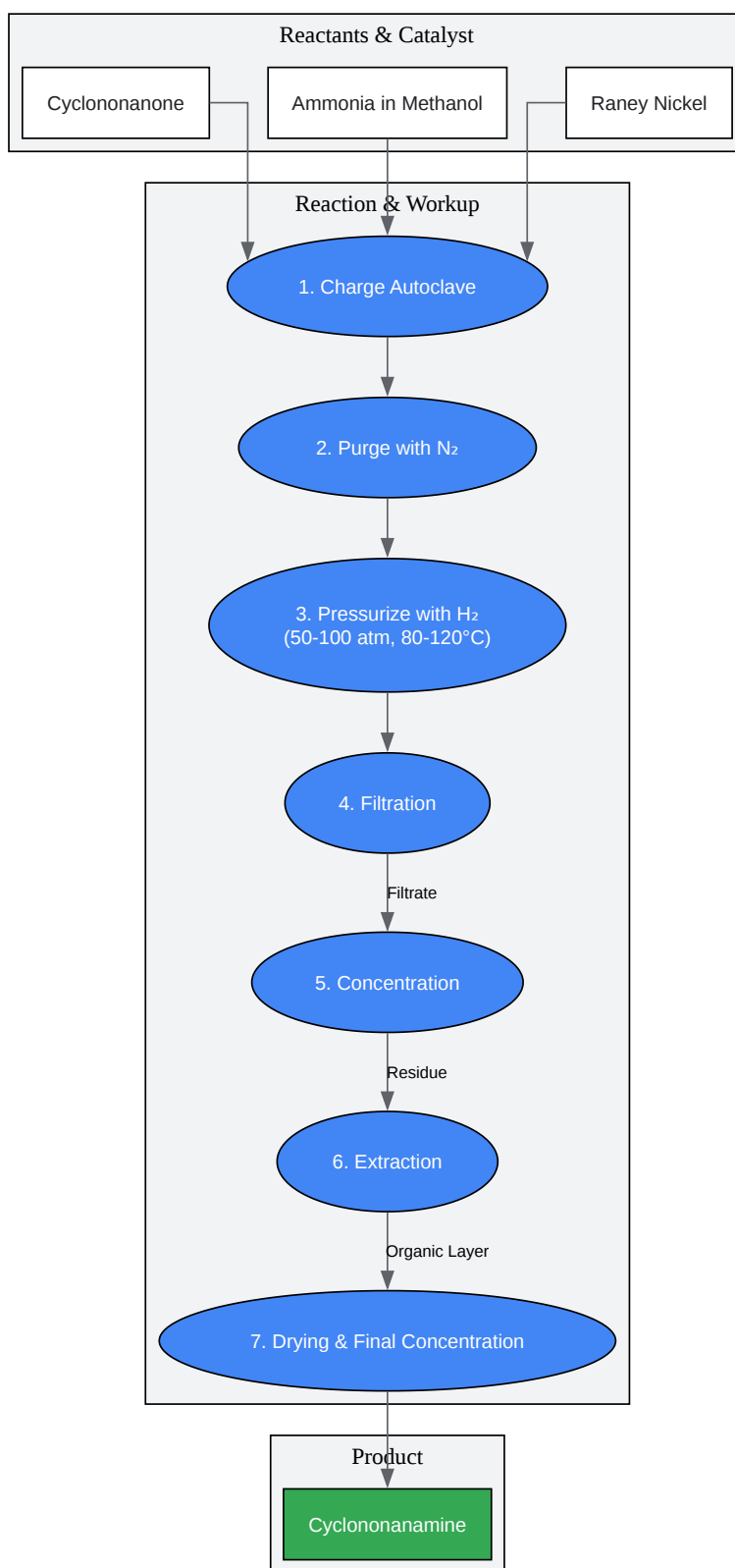
Procedure:

- **Charging the Autoclave:** Charge the high-pressure autoclave with cyclononanone (1 mole), the 7 M solution of ammonia in methanol (5 equivalents), and Raney Nickel catalyst (5% by weight of the cyclononanone).
- **Sealing and Purging:** Seal the autoclave securely. Purge the vessel with nitrogen gas to remove any residual air.
- **Hydrogenation:** Pressurize the autoclave with hydrogen gas to a pressure of 50-100 atm.

- **Reaction:** Heat the reaction mixture to a temperature between 80-120 °C with vigorous stirring. Maintain these conditions for 4-12 hours.
- **Cooling and Depressurization:** After the reaction period, cool the autoclave to room temperature. Carefully and slowly vent the excess hydrogen gas to depressurize the vessel.
- **Catalyst Removal:** Remove the Raney Nickel catalyst from the reaction mixture by filtration.
- **Solvent Removal:** Concentrate the filtrate using a rotary evaporator to remove the methanol and excess ammonia.
- **Extraction and Workup:** Dissolve the resulting residue in a suitable organic solvent, such as diethyl ether. Wash the organic solution with water.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter to remove the drying agent, and concentrate the filtrate on a rotary evaporator to yield the crude cyclononanamine.
- **Purification:** If necessary, further purify the cyclononanamine by distillation under reduced pressure.

Workflow and Pathway Visualization

To better illustrate the experimental process, the following diagram outlines the logical flow of the reductive amination protocol.



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Workflow for the Reductive Amination of Cyclononanone.

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References

- 1. Cyclononane | C₉H₁₈ | CID 136143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 293-55-0, Cyclononane. | lookchem [lookchem.com]
- 3. Conformers of Cycloalkanes | MCC Organic Chemistry [courses.lumenlearning.com]
- 4. Conformational Analysis of Cycloalkanes – Organic Chemistry: Fundamental Principles, Mechanisms, Synthesis and Applications [open.maricopa.edu]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. benchchem.com [benchchem.com]
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